

What are the magnetic properties of samarium-cobalt alloys?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 235-359-4*

Cat. No.: *B15175118*

[Get Quote](#)

An In-depth Technical Guide to the Magnetic Properties of Sam-Cobalt Alloys

Samarium-cobalt (SmCo) alloys are a class of rare-earth permanent magnets renowned for their exceptional magnetic strength, remarkable thermal stability, and high resistance to corrosion and demagnetization.^{[1][2]} Developed in the 1960s, they were the first rare-earth magnets to be commercialized and continue to be the material of choice for demanding applications in aerospace, military, medical, and automotive sectors where high performance at elevated temperatures is critical.^{[1][3]}

This guide provides a detailed overview of the magnetic properties of the two main types of SmCo magnets, SmCo₅ and Sm₂Co₁₇, their underlying physical mechanisms, and the experimental protocols used for their characterization.

Core Magnetic Properties

SmCo magnets are generally categorized into two main series, distinguished by their stoichiometry: SmCo₅ (1:5) and Sm₂Co₁₇ (2:17).^[4] The 2:17 series, a later development, is more common today and offers superior magnetic properties, including a higher maximum energy product and better thermal stability.^[5]

The key magnetic characteristics of these alloys are their high magnetic anisotropy, which means they have a preferred direction of magnetization, and their high coercivity, which is their resistance to demagnetization.^[1] In Sm₂Co₁₇ alloys, this high coercivity is achieved through a mechanism known as domain wall pinning within a complex cellular microstructure.^{[5][6]} This

structure, consisting of 2:17R cells, a 1:5H cell boundary phase, and a 1:3R lamellar phase, creates energy barriers that impede the movement of magnetic domain walls, thus preserving the material's magnetized state.^{[5][7]}

Quantitative Magnetic and Physical Properties

The properties of SmCo magnets can vary based on their specific grade and manufacturing process. The following tables summarize typical values for key magnetic and physical parameters for both sintered SmCo₅ and Sm₂Co₁₇ alloys.

Table 1: Magnetic Properties of Sintered SmCo Alloys

Property	Symbol	SmCo ₅ Series	Sm ₂ Co ₁₇ Series	Units
Remanence	B	0.8 - 1.0	0.9 - 1.15	T
8 - 10	9 - 11.5	kG		
Coercivity	H _{cb}	620 - 788	500 - 800	kA/m
7.8 - 9.9	6.3 - 10.0	kOe		
Intrinsic Coercivity	H _{cj}	≥1830	1200 - 2400	kA/m
≥23.0	15 - 30	kOe		
Max. Energy Product	(BH) _{max}	128 - 200	160 - 260	kJ/m ³
16 - 25	20 - 32	MGOe		
Curie Temperature	T _c	~700 - 750	~800 - 850	°C
Max. Operating Temp.	T _{max}	~250	~300 - 350	°C
Reversible Temp. Coefficient of B	α(B)	-0.04 to -0.05	-0.03 to -0.035	%/°C
Reversible Temp. Coefficient of H _{cj}	β(H _{cj})	-0.28 to -0.30	-0.15 to -0.25	%/°C

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 2: Physical and Mechanical Properties of Sintered SmCo Alloys

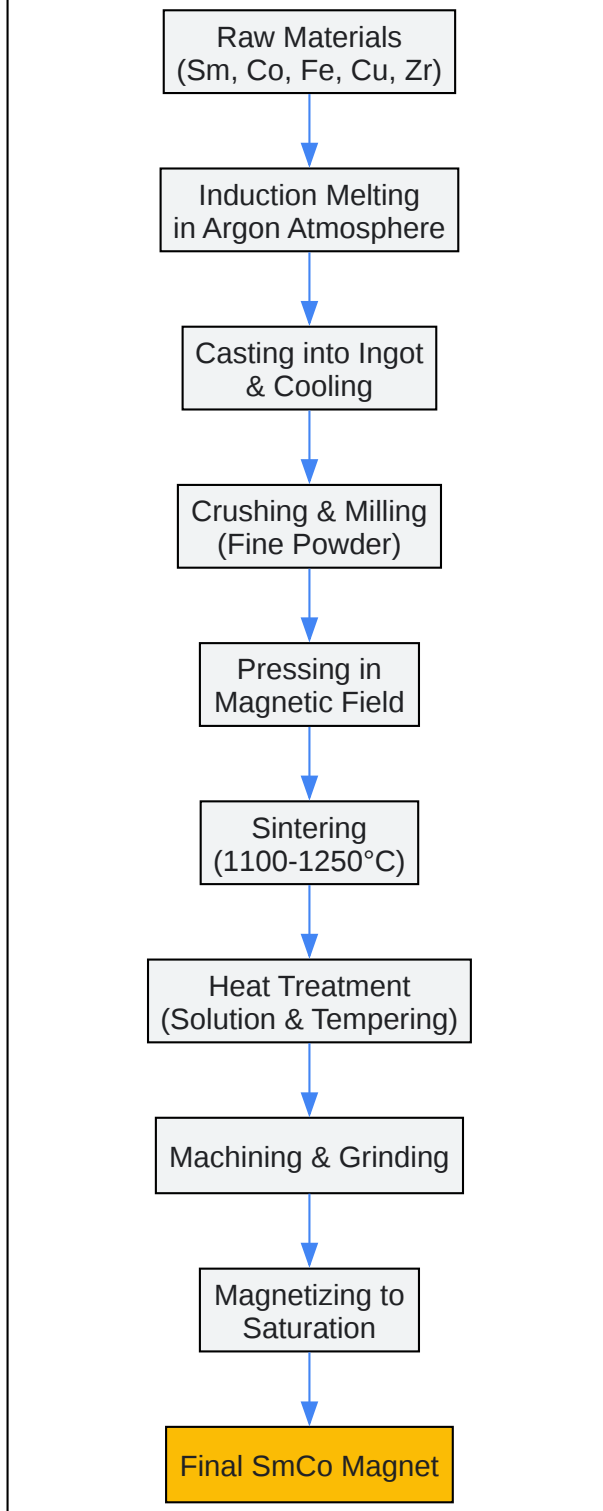
Property	SmCo ₅ Series	Sm ₂ Co ₁₇ Series	Units
Density	8.2 - 8.4	8.3 - 8.5	g/cm ³
Vickers Hardness	500 - 650	400 - 650	HV
Compressive Strength	1000 - 1100	800 - 1000	N/mm ²
Flexural Strength	200 - 400	150 - 180	N/mm ²
Electrical Resistivity	(110 - 170) x 10 ⁻⁶	(50 - 90) x 10 ⁻⁶	Ω·cm

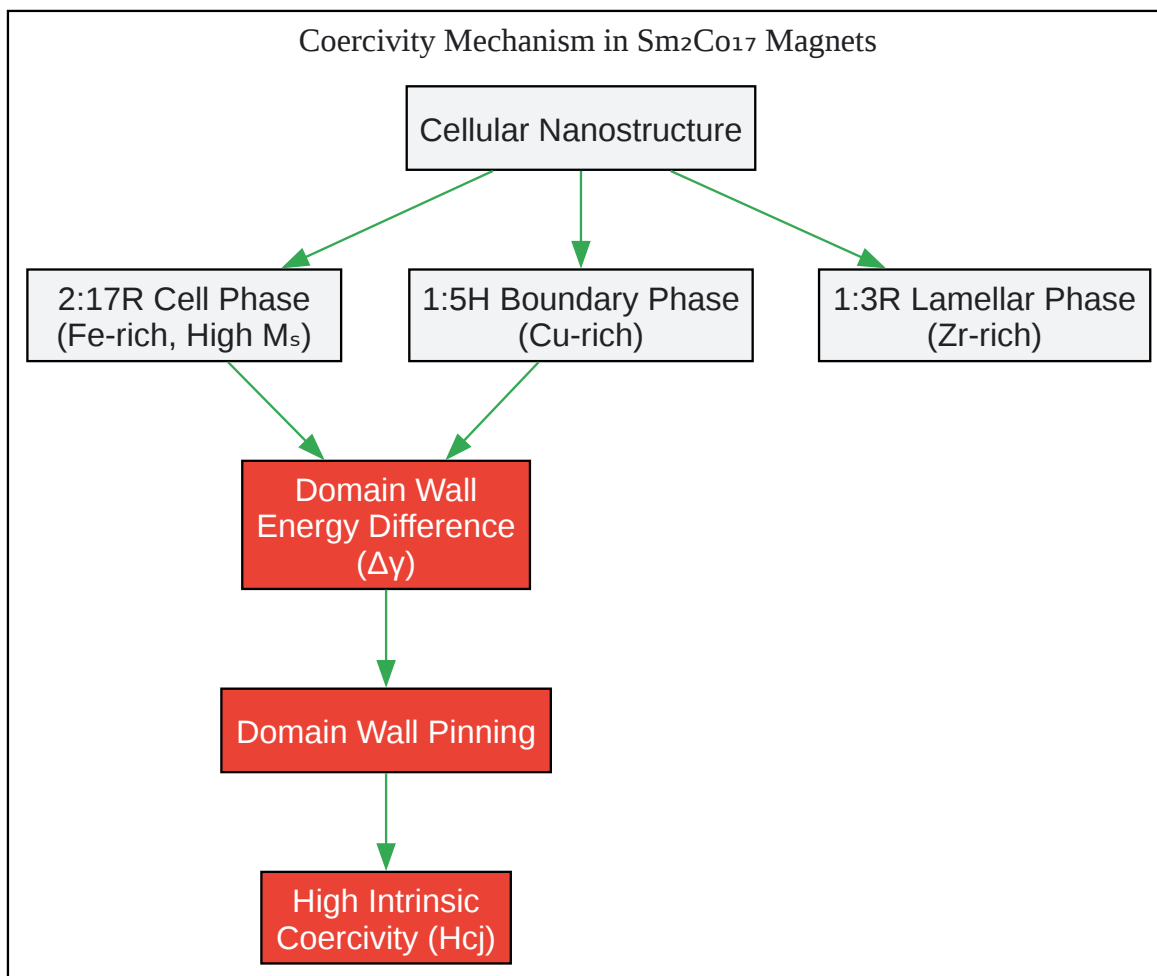
Data compiled from multiple sources.[\[1\]](#)

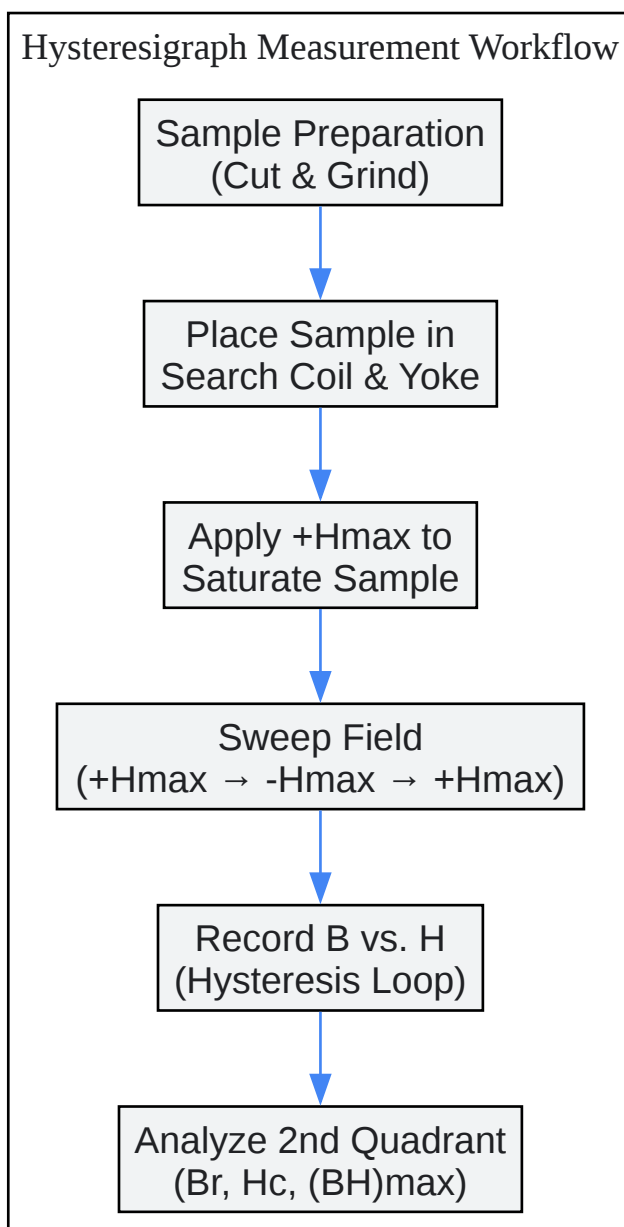
Manufacturing and Property Control

The magnetic properties of SmCo alloys are intrinsically linked to their manufacturing process. The predominant method is a powder metallurgy technique involving sintering.[\[11\]](#)[\[12\]](#) The general workflow ensures the formation of the desired microstructure and the alignment of the magnetic domains.

Sintered SmCo Magnet Manufacturing Workflow







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hsmagnet.com [hsmagnet.com]
- 2. store.astm.org [store.astm.org]
- 3. Radial Magnets - We Know Magnets - Unveiling the Power of SmCo Magnets: A Comprehensive Guide to Their Composition, Properties, and Applications [radialmagnet.com]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. Enhancement of Domain Wall Pinning in High-Temperature Resistant Sm₂Co₁₇ Type Magnets by Addition of Y₂O₃ - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. img.antpedia.com [img.antpedia.com]
- 9. Magnet Testing | Permanent Magnet Guidelines & Standards [magnetshop.com]
- 10. newlandmag.com [newlandmag.com]
- 11. Samarium–cobalt magnet - Wikipedia [en.wikipedia.org]
- 12. stanfordmagnets.com [stanfordmagnets.com]
- To cite this document: BenchChem. [What are the magnetic properties of samarium-cobalt alloys?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175118#what-are-the-magnetic-properties-of-samarium-cobalt-alloys]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com